

How to dissolve and store TMN355 for in vitro assays

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Application Notes and Protocols for TMN355

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Introduction

TMN355 is a potent and selective small molecule inhibitor of cyclophilin A (CypA), a ubiquitous protein involved in protein folding, immune response, and viral infections.[1][2][3] With an IC50 value of 1.52 nM, **TMN355** offers a powerful tool for studying the roles of CypA in various cellular processes.[1][2] These application notes provide detailed protocols for the dissolution and storage of **TMN355** for use in in vitro assays, ensuring optimal performance and reproducibility of experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **TMN355** is provided in the table below.



| Property | Value | Reference |
|-------------------|---------------------------------|-----------|
| Molecular Formula | C21H14ClFN2O2 | [1][3] |
| Molecular Weight | 380.8 g/mol | [1][3] |
| Appearance | White to off-white/yellow solid | [4][5] |
| Purity | ≥98% | [1] |
| CAS Number | 1186372-20-2 | [1][3] |

Solubility and Stock Solution Preparation

Proper dissolution of **TMN355** is critical for accurate and reproducible experimental results. Due to its hydrophobic nature, **TMN355** is insoluble in aqueous solutions like water and ethanol.[2] The recommended solvent for preparing stock solutions is dimethyl sulfoxide (DMSO).

Solubility Data

| Solvent | Maximum Concentration | Notes | Reference |
|---------|--|--|-----------|
| DMSO | 31.25 - 76 mg/mL (approximately 82 - 200 mM) | Use of fresh, anhydrous DMSO is recommended as it is hygroscopic.[2][4] Ultrasonic assistance may be required for complete dissolution. [4] | [1][2][4] |
| Water | Insoluble | - | [2] |
| Ethanol | Insoluble | - | [2] |

Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:



- TMN355 powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Sonicator water bath

Procedure:

- Equilibrate Reagents: Allow the vial of **TMN355** powder and the DMSO to come to room temperature before opening to prevent condensation.
- Weighing (Optional but Recommended): For precise concentration, it is advisable to weigh the amount of TMN355 powder. However, for ease of use, many suppliers provide the compound in pre-weighed amounts (e.g., 1 mg, 5 mg).
- Calculating DMSO Volume: To prepare a 10 mM stock solution, use the following formula:
 Volume of DMSO (μL) = (Mass of TMN355 (mg) / 380.8 g/mol) * 100,000 Example: For 1 mg of TMN355, you would add 262.6 μL of DMSO.
- Dissolution: a. Add the calculated volume of sterile DMSO to the vial containing the TMN355 powder. b. Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. c. Visually inspect the solution for any undissolved particulates. If present, sonicate the vial in a water bath for 5-10 minutes.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.[2]

Storage and Stability

Proper storage of both the solid compound and its stock solutions is essential to maintain its activity.



Storage Conditions

| Form | Storage Temperature | Duration | Notes | Reference |
|--------------|------------------------|------------------------------------|--|-----------|
| Solid Powder | -20°C | ≥ 3-4 years | Can be shipped at room temperature. | [1][2][4] |
| 4°C | 2 years | [4] | | |
| In DMSO | -80°C | 1-2 years | Recommended for long-term storage of aliquots. | [2][4] |
| -20°C | 1 month to 1 year | Suitable for shorter-term storage. | [2][4] | |

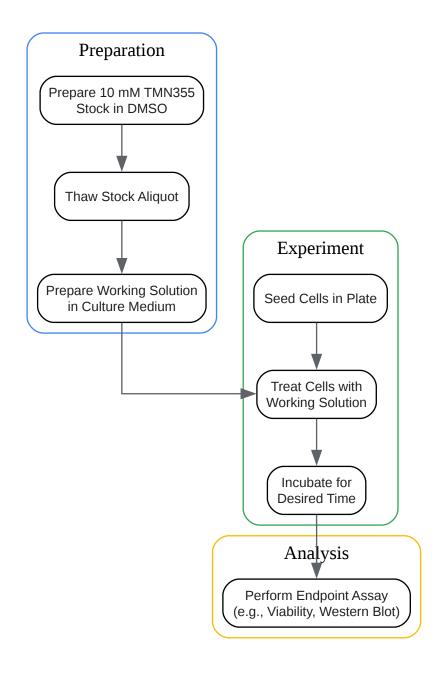
Note: Some sources advise against long-term storage of solutions and recommend using them soon after preparation.[5]

Protocol for In Vitro Assays

TMN355 has been successfully used in a variety of cell-based assays at concentrations typically in the micromolar to nanomolar range.[1][6][7]

General Workflow for Cell-Based Assays





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Caption: General workflow for using **TMN355** in cell-based assays.

Recommended Practices for In Vitro Use

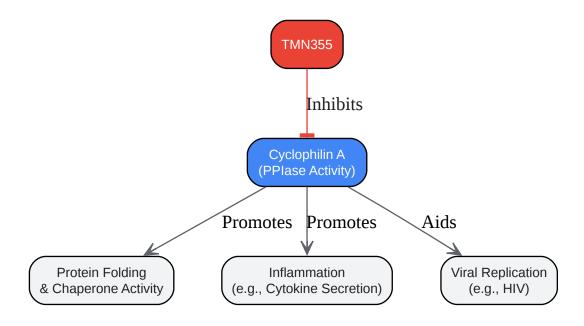
Final DMSO Concentration: When diluting the DMSO stock solution into your aqueous cell
culture medium, ensure the final concentration of DMSO is non-toxic to your cells, typically ≤
0.5%.[8] Always include a vehicle control (medium with the same final concentration of
DMSO) in your experiments.



- Working Concentrations: The effective concentration of TMN355 can vary depending on the cell type and the specific assay. A dose-response experiment is recommended to determine the optimal concentration for your system. Published studies have used concentrations ranging from 0.1 μM to 10 μM.[1][6][7]
- Example Dilution: To achieve a final concentration of 1 μM TMN355 in 1 mL of culture medium from a 10 mM stock:
 - \circ Prepare an intermediate dilution by adding 1 μL of the 10 mM stock to 999 μL of culture medium to get a 10 μM working solution.
 - \circ Add 100 μ L of this 10 μ M working solution to 900 μ L of medium in your culture well for a final concentration of 1 μ M. The final DMSO concentration would be 0.01%.

Mechanism of Action: Cyclophilin A Inhibition

TMN355 exerts its effects by directly inhibiting the enzymatic activity of Cyclophilin A (CypA).[2] [3] CypA is a peptidyl-prolyl isomerase that plays a key role in protein folding.[1] In the context of disease, CypA is implicated in inflammatory processes and is co-opted by viruses, such as HIV, to aid in their replication.[1] By inhibiting CypA, **TMN355** can modulate these downstream pathways.



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Caption: Simplified signaling pathway showing TMN355 inhibition of Cyclophilin A.

Safety Precautions

Handle **TMN355** with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[9] Avoid inhalation of the powder and contact with skin and eyes.[9] Work in a well-ventilated area or a chemical fume hood.[9] For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

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